Spectroscopic Characterization of 4-Methoxy-3-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name:	*4-Methoxy-3-methylpyridine*
CAS No.:	*96609-78-8*
Cat. No.:	*B1587522*

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Introduction

4-Methoxy-3-methylpyridine is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. As with any novel or sparsely documented compound, a thorough understanding of its spectroscopic properties is fundamental for its unambiguous identification, purity assessment, and quality control in research and development settings. This technical guide provides an in-depth analysis of the expected spectral characteristics of **4-methoxy-3-methylpyridine**.

It is important to note that comprehensive, experimentally verified spectral data for **4-methoxy-3-methylpyridine** is not readily available in public-domain literature. Therefore, this guide leverages advanced prediction methodologies alongside a comparative analysis of structurally analogous compounds—namely 4-methoxypyridine and 3-methylpyridine—to construct a reliable spectral profile. This approach, grounded in the principles of substituent effects on aromatic systems, offers a robust framework for researchers engaged in the synthesis and characterization of this molecule.[1][2][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is the cornerstone for elucidating the molecular structure of organic compounds. The predicted ^{1}H and ^{13}C NMR spectra provide a detailed map of the proton and carbon environments within **4-methoxy-3-methylpyridine**.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is anticipated to show three distinct signals in the aromatic region, a singlet for the methoxy group, and a singlet for the methyl group on the pyridine ring.

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)	
Assignment	Predicted Chemical Shift (ppm)
H-2	8.2 - 8.4
H-6	8.1 - 8.3
H-5	6.6 - 6.8
OCH_3	3.8 - 4.0
CH_3	2.1 - 2.3

Note: These chemical shifts are predicted using advanced computational algorithms and may vary slightly from experimental values.[4][5]

Expert Analysis & Causality:

The predicted chemical shifts are rationalized by considering the electronic effects of the substituents on the pyridine ring. The methoxy group at the C-4 position is a strong electron-donating group (EDG) through resonance, which increases the electron density at the ortho (C-3, C-5) and para (C-6, relative to the nitrogen) positions. Conversely, the nitrogen atom is strongly electron-withdrawing. The methyl group at C-3 is a weak EDG through induction.

- H-2 and H-6: These protons, being ortho to the electron-withdrawing nitrogen atom, are expected to be the most deshielded and appear furthest downfield.[6][7]
- H-5: This proton is ortho to the electron-donating methoxy group, leading to significant shielding and an upfield shift compared to unsubstituted pyridine.

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- OCH_3 and CH_3: The protons of the methoxy and methyl groups are expected to appear as sharp singlets in their characteristic regions.

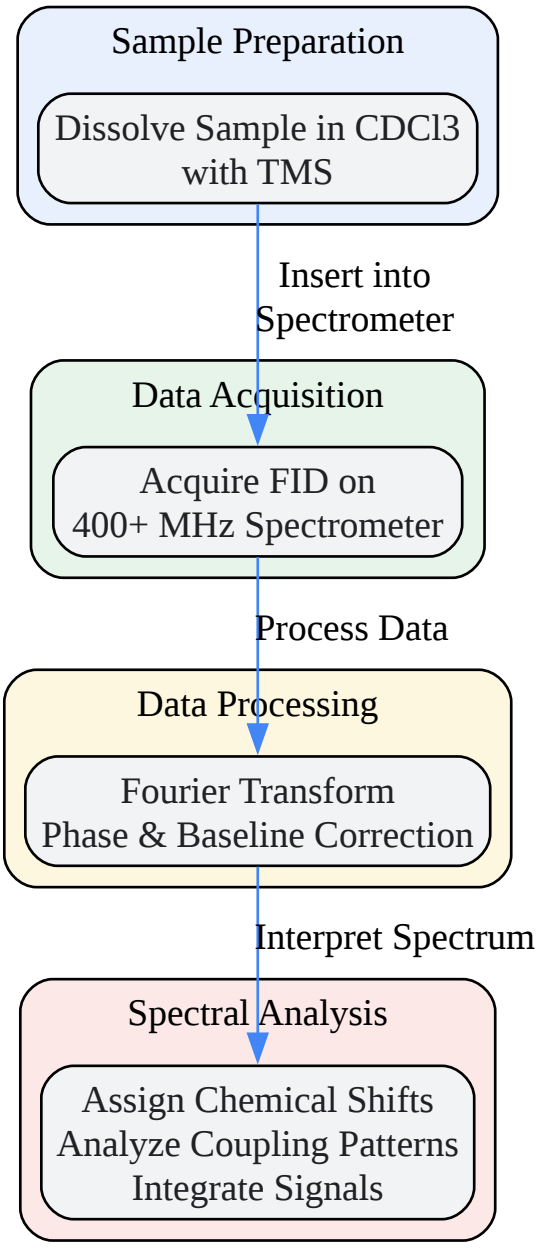
Experimental Protocol: ^1H NMR Spectroscopy

A self-validating protocol for acquiring high-quality ^1H NMR data is crucial for structural verification.

- Sample Preparation: Accurately weigh 5-10 mg of the **4-methoxy-3-methylpyridine** sample and dissolve it in approximately 0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a 5 mm NMR tube. The use of a deuterated solvent is essential to avoid large solvent signals that would obscure the analyte's resonances. Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve better signal dispersion and resolution.
- Data Acquisition:
  - Tune and shim the probe to optimize the magnetic field homogeneity.
  - Acquire a standard one-pulse ^1H NMR spectrum.
  - Key parameters to set include a spectral width of ~15 ppm, a sufficient number of scans (e.g., 16 or 32) to ensure a good signal-to-noise ratio, and a relaxation delay of 1-5 seconds to allow for full magnetization recovery between pulses.
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID), followed by phase and baseline correction to obtain the final spectrum.

^1H NMR Analysis Workflow

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Caption: Workflow for ^{1}H NMR data acquisition and analysis.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum is expected to show seven distinct signals, corresponding to the seven carbon atoms in the molecule.

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Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)	
Assignment	Predicted Chemical Shift (ppm)
C-2	148 - 152
C-3	122 - 126
C-4	162 - 166
C-5	106 - 110
C-6	146 - 150
OCH_3	55 - 58
CH_3	14 - 18

Note: These chemical shifts are predicted using advanced computational algorithms and may vary slightly from experimental values.[4][8]

Expert Analysis & Causality:

The predicted ^{13}C chemical shifts are consistent with the electronic environment of each carbon atom.

- C-4: This carbon, directly attached to the electronegative oxygen of the methoxy group, is the most deshielded aromatic carbon.[9][10]
- C-2 and C-6: These carbons, adjacent to the nitrogen, are also significantly deshielded.
- C-3: The chemical shift of this carbon is influenced by the attached methyl group and its position relative to the nitrogen and methoxy groups.
- C-5: Being ortho to the electron-donating methoxy group, this carbon is expected to be the most shielded aromatic carbon, appearing furthest upfield.
- OCH_3 and CH_3: The signals for the methoxy and methyl carbons are expected in their typical aliphatic regions.

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Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of the ^{13}C isotope.
- Instrumentation: Use the same NMR spectrometer as for the ^{1}H experiment.
- Data Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum. This technique simplifies the spectrum to singlets for each unique carbon atom by removing ^{1}H-^{13}C coupling.
  - Key parameters include a wider spectral width (~200 ppm), a significantly larger number of scans (e.g., 1024 or more) to compensate for the low sensitivity of the ^{13}C nucleus, and a relaxation delay of 2-5 seconds.
- Data Processing: Similar to ^{1}H NMR, process the FID with Fourier transformation, phasing, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The analysis is based on the principle that molecular bonds vibrate at specific frequencies when they absorb infrared radiation.

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Expected Characteristic IR Absorption Bands		
Vibrational Mode	Functional Group	Expected Wavenumber (cm^{-1})
C-H Stretch	Aromatic (Pyridine Ring)	3100 - 3000
C-H Stretch	Aliphatic (CH_3)	2950 - 2850
C=N and C=C Stretch	Aromatic Ring	1600 - 1450
C-O Stretch	Aryl-Alkyl Ether	1275 - 1200 (asymmetric) and 1075 - 1020 (symmetric)
C-H Bend	Aromatic (out-of-plane)	900 - 675

Expert Analysis & Causality:

- Aromatic C-H Stretch: The sharp bands above 3000 cm^{-1} are characteristic of C-H bonds where the carbon is sp^2 hybridized, as in the pyridine ring.
- Aliphatic C-H Stretch: The bands just below 3000 cm^{-1} are indicative of the C-H bonds in the methoxy and methyl groups.
- Ring Vibrations: The absorptions in the 1600-1450 cm^{-1} region are due to the stretching and bending of the C=C and C=N bonds within the pyridine ring, which are highly characteristic of aromatic systems.[11][12]
- C-O Ether Stretch: The strong, distinct peaks for the asymmetric and symmetric C-O-C stretching of the aryl-alkyl ether are a key diagnostic feature for the methoxy group.[11]

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

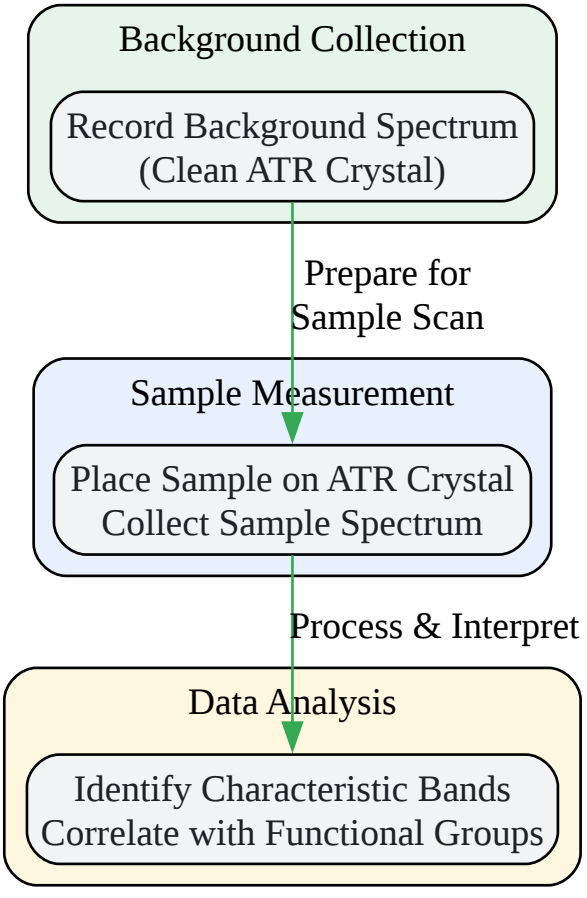
ATR-IR is a common and convenient technique that requires minimal sample preparation.

- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond or germanium crystal).

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- Background Scan: Record a background spectrum of the clean, empty ATR crystal. This is crucial as it will be subtracted from the sample spectrum to remove contributions from the ambient atmosphere (e.g., CO_2 and water vapor).
- Sample Analysis: Place a small amount (a few milligrams) of the **4-methoxy-3-methylpyridine** sample directly onto the ATR crystal. Ensure good contact between the sample and the crystal surface.
- Data Acquisition: Collect the sample spectrum, typically by co-adding 16 to 32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. The instrument software will automatically perform the background subtraction.

IR Spectroscopy Analysis Workflow



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